

4-Epioxytetracycline: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Epioxytetracycline

Cat. No.: B607346

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **4-Epioxytetracycline**, an important epimer and degradation product of the broad-spectrum antibiotic, oxytetracycline. This document details its fundamental properties, analytical methodologies for its detection and quantification, and its relationship with the parent compound.

Core Compound Data

4-Epioxytetracycline is primarily known as a less biologically active isomer of oxytetracycline. [1] Its formation is a critical consideration in the manufacturing, storage, and analysis of oxytetracycline-containing products.

Property	Value	Source
CAS Number	14206-58-7	[1]
Molecular Formula	C22H24N2O9	[1]
Molecular Weight	460.43 g/mol	[1]
Appearance	Light beige to light brown solid	
Solubility	Very slightly soluble in water, methanol, and DMSO	[1]

Physicochemical and Pharmacokinetic Profile

Parameter	Description	Source
Formation	Forms via reversible epimerization of oxytetracycline at the C4 position, a process influenced by pH (favored in acidic to neutral conditions).	
Biological Activity	Exhibits significantly reduced antibiotic activity compared to oxytetracycline. It is reported to have competing properties with oxytetracycline for cell membrane penetration but does not inhibit protein synthesis.	
Significance	Considered a primary impurity and degradation product of oxytetracycline. Its presence can indicate the age or improper storage of oxytetracycline preparations. It is often analyzed alongside the parent compound in residue studies.	

Experimental Protocols

Accurate quantification of **4-Epioxytetracycline** is crucial for quality control and regulatory compliance. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the most common analytical techniques employed.

Method 1: HPLC-UV Analysis of 4-Epioxytetracycline in Pharmaceutical Formulations

This method is suitable for the routine quality control of oxytetracycline drug products.

1. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Vis detector.

2. Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile and an aqueous buffer (e.g., 0.01 M oxalic acid) in a suitable ratio (e.g., 25:75 v/v). The exact ratio may need optimization based on the specific column and system.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 355 nm.
- Injection Volume: 20 µL.
- Column Temperature: 30 °C.

3. Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve **4-Epioxytetracycline** reference standard in a suitable solvent (e.g., methanol) to obtain a concentration of 100 µg/mL.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution using the mobile phase to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10 µg/mL).
- Sample Preparation:
 - Grind tablets or dissolve the contents of capsules in a known volume of mobile phase.

- For ointments, perform a solvent extraction using a suitable organic solvent followed by evaporation and reconstitution in the mobile phase.
- Filter the final solution through a 0.45 µm syringe filter before injection.

4. Data Analysis:

- Identify the **4-Epioxytetracycline** peak based on its retention time compared to the standard.
- Quantify the concentration using a calibration curve generated from the peak areas of the working standard solutions.

Method 2: LC-MS/MS Analysis of 4-Epioxytetracycline in Animal-Derived Food Products (e.g., Milk)

This highly sensitive and selective method is ideal for residue analysis in complex biological matrices.

1. Instrumentation:

- Liquid Chromatography system coupled to a tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.

2. LC Conditions:

- Column: C18 or similar reverse-phase column suitable for LC-MS.
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A typical gradient would start with a high percentage of mobile phase A, gradually increasing the percentage of mobile phase B to elute the analytes.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 µL.

- Column Temperature: 40 °C.

3. MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for **4-Epioxytetracycline** (and oxytetracycline if analyzed concurrently). For example, a potential transition for **4-Epioxytetracycline** could be m/z 461.2 \rightarrow 444.2. These transitions should be optimized for the specific instrument.
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows.

4. Sample Preparation (for Milk):

- To 5 mL of milk, add 10 mL of an extraction solution (e.g., McIlvaine buffer with EDTA).
- Vortex for 1 minute to mix thoroughly.
- Add 20 mL of acetonitrile, vortex for 1 minute, and centrifuge at 4000 rpm for 10 minutes.
- Take the supernatant and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of the initial mobile phase.
- Filter through a 0.22 μ m syringe filter before injection.

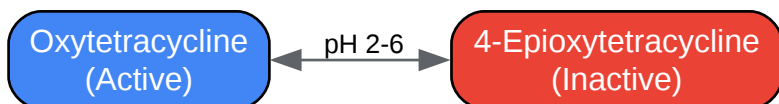
5. Data Analysis:

- Identify and quantify **4-Epioxytetracycline** based on its retention time and the area of the specific MRM transition peak. Use a matrix-matched calibration curve for accurate quantification.

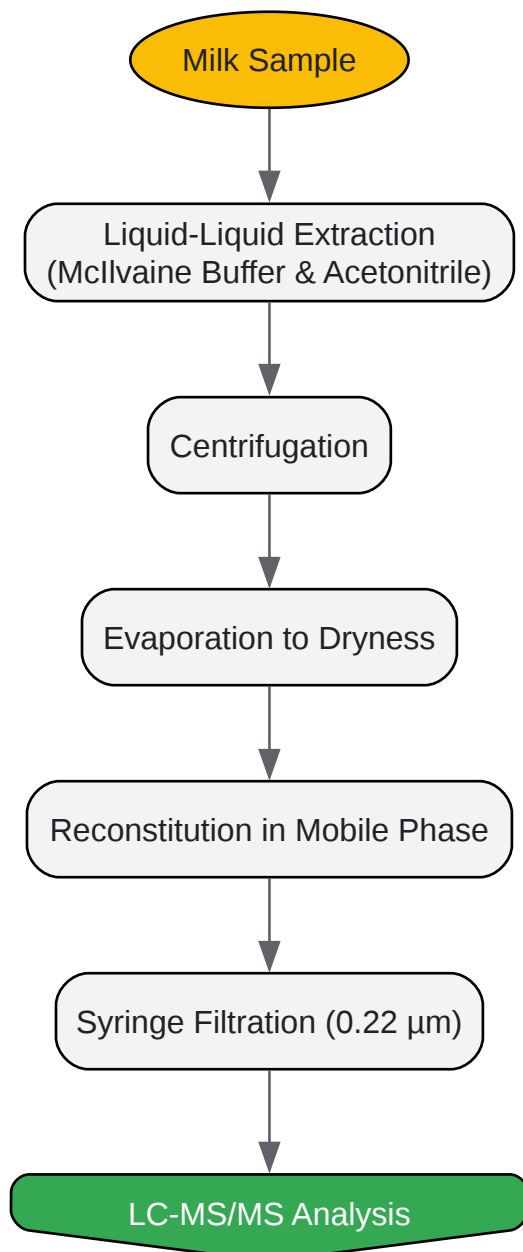
Visualizations

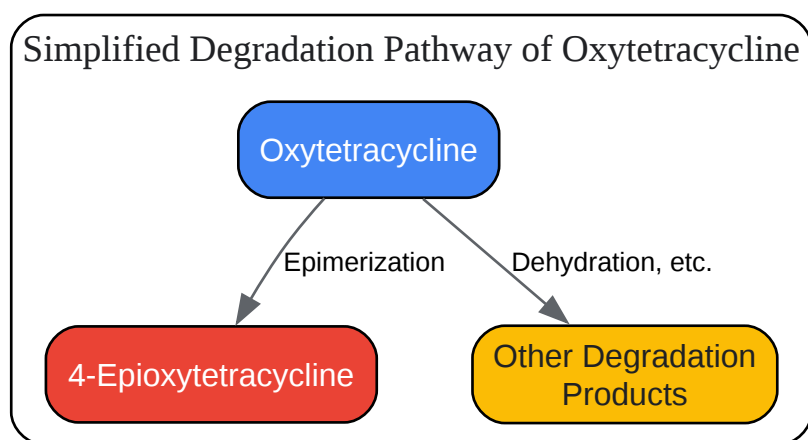
The following diagrams illustrate key concepts related to **4-Epioxytetracycline**.

Epimerization of Oxytetracycline



Analytical Workflow for 4-Epioxytetracycline in Milk





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References

- 1. [toku-e.com](https://www.toku-e.com) [toku-e.com]
- To cite this document: BenchChem. [4-Epioxytetracycline: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607346#4-epioxytetracycline-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b607346#4-epioxytetracycline-cas-number-and-molecular-weight)

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Phone: (601) 213-4426

Email: info@benchchem.com